

The Environmental Journey of Butopyronoxyl: A Technical Review of a Data-Scarce Landscape

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Compound of Interest

Compound Name: *Butopyronoxyl*

Cat. No.: *B165914*

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An in-depth analysis of the environmental fate and transport of the insect repellent **Butopyronoxyl** reveals a significant lack of comprehensive data, hindering a complete understanding of its environmental impact. While basic physicochemical properties are documented, critical information regarding its degradation, mobility, and bioaccumulation potential remains largely unavailable in public literature. This guide synthesizes the existing information and highlights the critical data gaps that need to be addressed by the scientific community.

Butopyronoxyl, also known by trade names such as Indalone, is a yellow to pale reddish-brown liquid historically used as an insect repellent.^{[1][2][3]} Its effectiveness in this capacity has led to its inclusion in various formulations applied directly to the skin or clothing.^{[1][3]} However, a thorough assessment of its environmental behavior is hampered by a notable scarcity of research. The University of Hertfordshire's Pesticide Properties Database explicitly states that "Very little data is available regarding its environmental fate, ecotoxicology or impacts on human health," a sentiment echoed by the lack of detailed studies in scientific databases.

Physicochemical Characteristics: The Foundation of Environmental Behavior

A compound's environmental journey is fundamentally governed by its physicochemical properties. For **Butopyronoxyl**, some of these foundational data points have been established and are summarized in Table 1. It is a liquid at room temperature with a relatively high boiling

point and low vapor pressure, suggesting it is not highly volatile. It is practically insoluble in water but miscible with organic solvents like alcohol and ether. This low water solubility suggests a potential for partitioning into organic matter in the environment.

Table 1: Physicochemical Properties of **Butopyronoxyl**

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₁₂ H ₁₈ O ₄ | |
| Molecular Weight | 226.27 g/mol | |
| Appearance | Yellow to pale reddish-brown liquid | |
| Melting Point | 25°C | |
| Boiling Point | 256-270°C at 760 mmHg | |
| Density | 1.054 g/mL at 25°C | |
| Vapor Pressure | 0.00619 mmHg at 25°C | |
| Water Solubility | Insoluble | |

Environmental Fate and Transport: Unanswered Questions

The environmental fate of a chemical encompasses its degradation, mobility, and potential to accumulate in organisms. For **Butopyronoxyl**, these critical aspects are largely uncharacterized.

Degradation: A Black Box

The breakdown of **Butopyronoxyl** in the environment, whether through biological (biodegradation) or chemical (e.g., hydrolysis, photolysis) processes, has not been detailed in the available literature. Understanding the degradation pathways and the half-life of the compound in different environmental compartments (soil, water, sediment) is crucial for assessing its persistence. The absence of this information means that the potential for long-term environmental contamination cannot be adequately evaluated.

Mobility: Predicting Movement

The mobility of a chemical in the environment, particularly its potential to leach through soil and contaminate groundwater, is often predicted using the soil organic carbon-water partitioning coefficient (Koc). A high Koc value indicates that the substance is likely to bind to soil particles and be less mobile, while a low Koc suggests it can move more freely with water. The University of Hertfordshire's database flags **Butopyronoxyl** as "Very mobile," which would imply a low Koc value. However, the database also warns of significant data gaps, and no empirically determined Koc value for **Butopyronoxyl** could be found in the surveyed literature. Without this key parameter, predictions of its movement in soil and aquatic systems are speculative.

The following diagram illustrates the general factors influencing the environmental fate of a pesticide, which would theoretically apply to **Butopyronoxyl**.

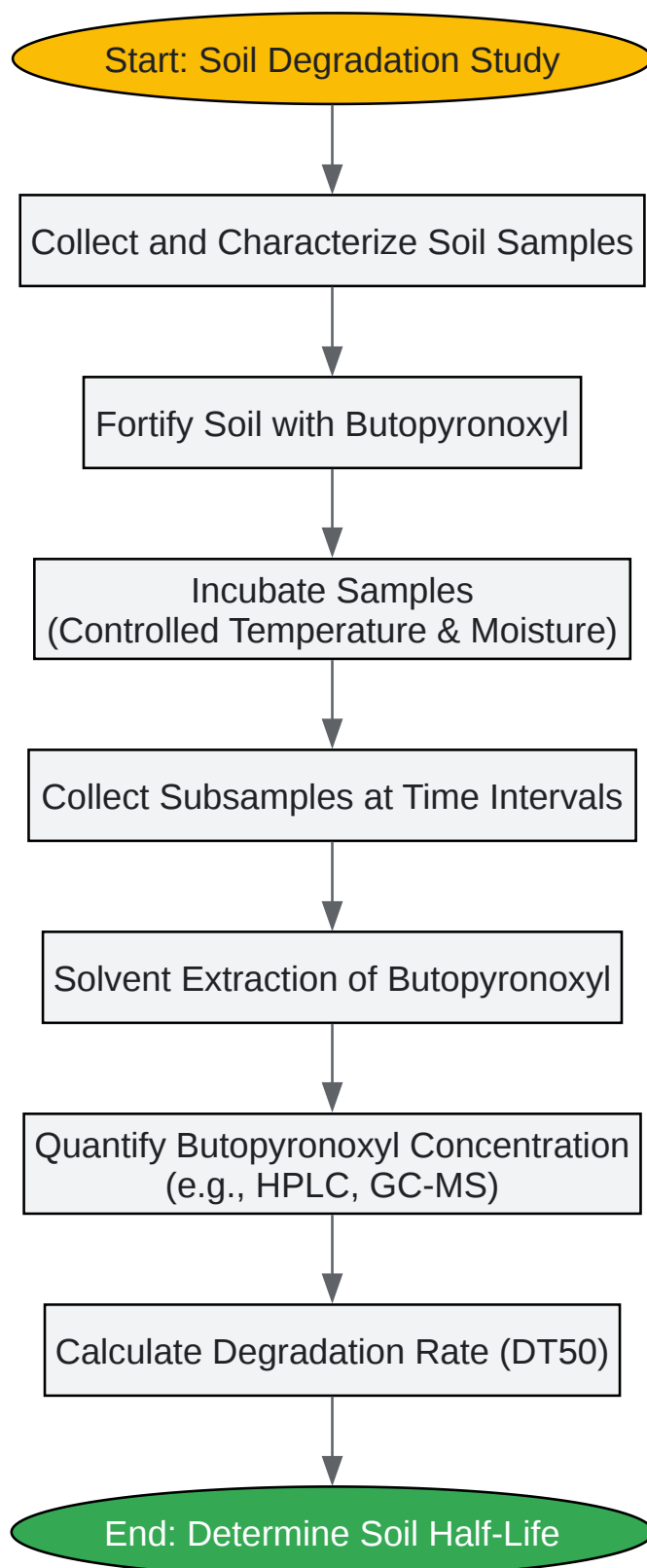
Figure 1. Generalized environmental fate pathways for a chemical like **Butopyronoxyl**.

Bioaccumulation: A Potential Concern

Bioaccumulation refers to the buildup of a chemical in an organism's tissues to a concentration higher than that in the surrounding environment. This is a significant concern for persistent, fat-soluble compounds. Given **Butopyronoxyl**'s low water solubility, it is plausible that it could bioaccumulate. However, no studies on its bioaccumulation factor (BCF) were identified.

Experimental Protocols: A Call for Research

The lack of data on the environmental fate of **Butopyronoxyl** means that there are no specific experimental protocols to report. However, standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD), are available to determine key environmental parameters. A hypothetical workflow for a soil degradation study, a critical experiment that is currently lacking for **Butopyronoxyl**, is presented below.



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Figure 2. A standard experimental workflow for a soil degradation study.

Conclusion and Future Directions

The current body of knowledge on the environmental fate and transport of **Butopyronoxyl** is insufficient to perform a comprehensive risk assessment. While its basic chemical and physical properties provide some initial clues, the absence of empirical data on its degradation, mobility, and bioaccumulation potential represents a significant knowledge gap.

For researchers, scientists, and drug development professionals, this highlights a clear need for further investigation. Future research should prioritize conducting standardized tests to determine the soil sorption coefficient (K_{oc}), degradation half-lives in soil and water under various conditions, and the bioaccumulation factor (BCF). Elucidating the degradation pathways would also be critical to identifying any potentially more persistent or toxic metabolites. Until such data becomes available, the environmental impact of **Butopyronoxyl** will remain largely an open question.

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